

N-Nitrosodicyclohexylamine (NDCHA): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Nitrosodicyclohexylamine

Cat. No.: B030055

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Nitrosodicyclohexylamine (NDCHA) is a potent N-nitroso compound that has garnered significant attention within the scientific community due to its carcinogenic potential and its intriguing biological activity as an androgen receptor antagonist. This technical guide provides an in-depth overview of NDCHA, encompassing its chemical and physical properties, synthesis, and toxicological profile. Furthermore, it delves into its mechanism of action as an anti-androgenic agent and outlines the general pathways of nitrosamine-induced carcinogenicity. Detailed experimental protocols for its synthesis and analytical determination are also presented to aid researchers in their investigations.

Introduction

N-Nitrosodicyclohexylamine (NDCHA) belongs to the N-nitrosamine class of compounds, which are characterized by a nitroso group bonded to an amine nitrogen.[1] Many N-nitrosamines are recognized as potent carcinogens in various animal species and are suspected human carcinogens.[2] NDCHA can be formed from the reaction of dicyclohexylamine, a secondary amine, with a nitrosating agent such as nitrous acid.[3] Dicyclohexylamine is utilized as a corrosion inhibitor, and the potential for NDCHA formation in industrial settings is a significant concern.[3]

Beyond its toxicological relevance, NDCHA has been identified as an anti-androgenic compound.[4] It competitively binds to the androgen receptor (AR), thereby inhibiting the action of endogenous androgens like 5 α -dihydrotestosterone (DHT).[4] This dual nature of NDCHA as a potential carcinogen and a modulator of hormonal pathways makes it a subject of interest for toxicologists, endocrinologists, and drug development professionals.

Chemical and Physical Properties

NDCHA is a solid at room temperature and possesses the chemical and physical properties summarized in the table below.

Property	Value	Reference
IUPAC Name	N,N-dicyclohexylnitrous amide	[1]
Synonyms	Dicyclohexylnitrosamine, N-cyclohexyl-N-nitrosocyclohexanamine	[5]
CAS Number	947-92-2	[5]
Molecular Formula	C ₁₂ H ₂₂ N ₂ O	[1]
Molecular Weight	210.32 g/mol	[1]
Appearance	Off-White to Pale Yellow Solid	[5]
Solubility	Soluble in organic solvents.	
LD50 (Oral, Rat)	>10,000 mg/kg	[6]

Synthesis of N-Nitrosodicyclohexylamine

A common laboratory-scale synthesis of NDCHA involves the nitrosation of dicyclohexylamine.

Experimental Protocol: Synthesis and Purification

Materials:

- Dicyclohexylamine (36.2 g)

- Sodium nitrite (20.7 g)
- Concentrated Hydrochloric Acid (18 mL)
- Water (360 mL)
- Diethyl ether
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- In a suitable reaction vessel, a mixture of dicyclohexylamine, concentrated hydrochloric acid, and 300 mL of water is prepared.
- A solution of sodium nitrite in 60 mL of water is added dropwise to the dicyclohexylamine mixture at room temperature with stirring.
- Following the addition, the reaction mixture is heated to 95°C for 7 hours.
- After cooling, the product is extracted from the aqueous phase using diethyl ether.
- The combined ether extracts are dried over anhydrous sodium sulfate.
- The ether is removed by evaporation, yielding an oily residue that crystallizes upon standing to give **N-Nitrosodicyclohexylamine**.^[7]

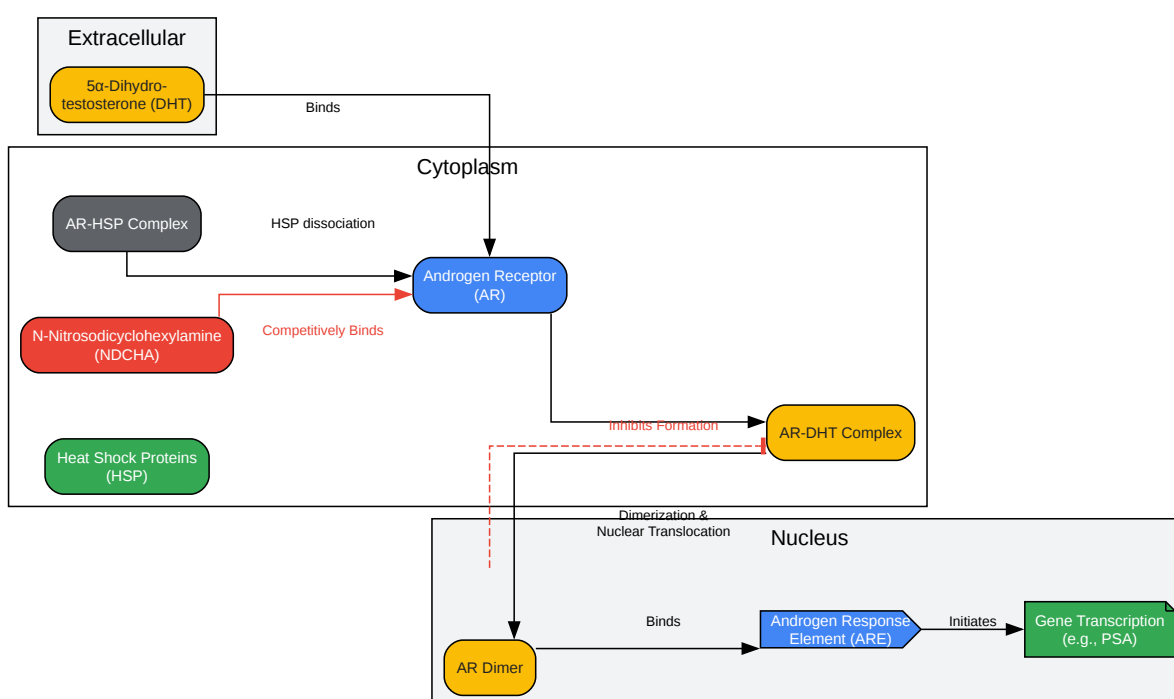
Purification: For higher purity, the crude product can be purified by thin-layer chromatography (TLC).^[8] The identity and purity of the synthesized NDCHA should be confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), ^1H -NMR, and ^{13}C -NMR.^[8]

Biological Activity and Mechanism of Action

Anti-Androgenic Activity

NDCHA exhibits anti-androgenic properties by acting as a competitive antagonist of the androgen receptor (AR).^[4] In the presence of androgens like DHT, the AR translocates to the nucleus, dimerizes, and binds to androgen response elements (AREs) on DNA, leading to the

transcription of target genes such as prostate-specific antigen (PSA).[9] NDCHA competitively binds to the ligand-binding domain of the AR, preventing the binding of endogenous androgens and subsequent downstream signaling.[4] This leads to a decrease in the expression of androgen-responsive genes.[4]

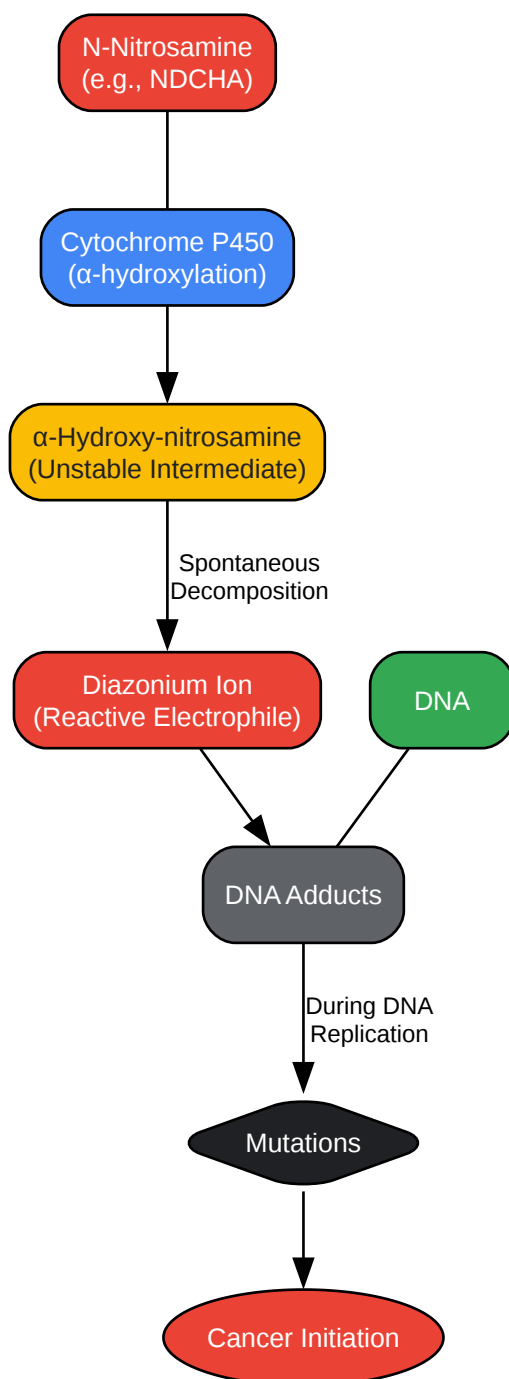


[Click to download full resolution via product page](#)

Caption: Inhibition of Androgen Receptor Signaling by NDCHA.

Carcinogenicity

The carcinogenicity of N-nitrosamines, including presumably NDCHA, is primarily attributed to their metabolic activation by cytochrome P450 (CYP) enzymes in the liver.[10] This process, known as α -hydroxylation, generates an unstable α -hydroxy-nitrosamine intermediate.[11] This intermediate spontaneously decomposes to form a reactive electrophilic diazonium ion, which can then alkylate cellular macromolecules, most notably DNA.[10] The formation of DNA adducts can lead to mutations during DNA replication, initiating the process of carcinogenesis.



[Click to download full resolution via product page](#)

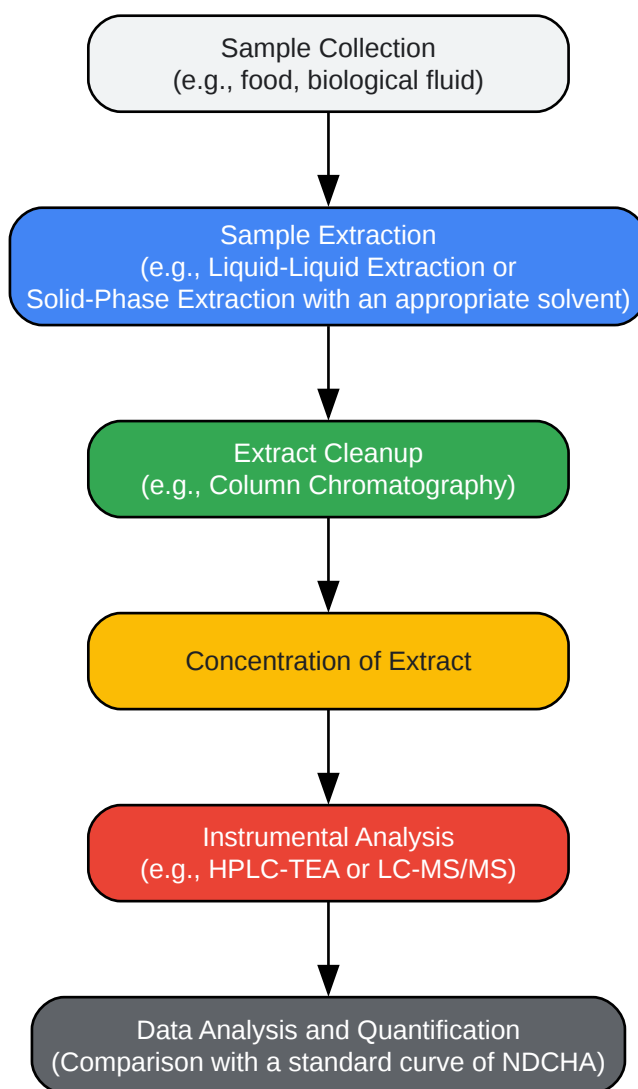
Caption: Metabolic activation of N-nitrosamines leading to carcinogenesis.

Analytical Methodology

The detection and quantification of NDCHA, particularly at trace levels in various matrices, is crucial for safety assessment. High-Performance Liquid Chromatography (HPLC) coupled with a Thermal Energy Analyzer (TEA) or Mass Spectrometry (MS) are common methods for the analysis of nitrosamines.[3][12]

Experimental Protocol: General Approach for NDCHA Analysis in a Sample Matrix

This protocol outlines a general workflow for the analysis of NDCHA. Method validation for specific matrices is essential.



[Click to download full resolution via product page](#)

Caption: General workflow for the analytical determination of NDCHA.

Toxicology and Safety

NDCHA is classified as a suspected carcinogen.[2] Toxicological data indicates a relatively low acute toxicity with an oral LD50 in rats of >10,000 mg/kg.[6] However, the primary concern with nitrosamines is their chronic toxicity and carcinogenic potential, even at low levels of exposure. Genotoxicity studies have shown that NDCHA can induce micronuclei in isolated human lymphocytes, suggesting it has mutagenic properties.[8]

Safety Precautions: Due to its potential carcinogenicity, NDCHA should be handled with extreme care in a laboratory setting. Appropriate personal protective equipment (PPE),

including gloves, a lab coat, and eye protection, should be worn.[13] All work should be conducted in a well-ventilated fume hood to avoid inhalation of any dust or vapors.[13]

Conclusion

N-Nitrosodicyclohexylamine is a compound of significant interest due to its dual role as a potential carcinogen and an anti-androgenic agent. Understanding its chemical properties, synthesis, and biological mechanisms of action is crucial for assessing its risks and exploring its potential applications in research. The experimental protocols and data presented in this guide are intended to provide a solid foundation for researchers and professionals working with this compound. Further research is warranted to fully elucidate the specific metabolic pathways of NDCHA and to determine its precise carcinogenic risk to humans.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Nitrosodicyclohexylamine | C₁₂H₂₂N₂O | CID 13697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. N-nitrosamine analysis in foods: N-nitrosoamino acids by high-performance liquid chromatography/thermal energy analysis and total N-nitroso compounds by chemical denitrosation/thermal energy analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. kmpharma.in [kmpharma.in]
- 7. prepchem.com [prepchem.com]
- 8. Genotoxic effects of N-nitrosodicyclohexylamine in isolated human lymphocytes [pubmed.ncbi.nlm.nih.gov]
- 9. Pharmacokinetics and Pharmacodynamics of Nonsteroidal Androgen Receptor Ligands - PMC [pmc.ncbi.nlm.nih.gov]

- 10. mdpi.com [mdpi.com]
- 11. Developing Structure-Activity Relationships for N-Nitrosamine Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Distribution of Seven N-Nitrosamines in Food - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [N-Nitrosodicyclohexylamine (NDCHA): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030055#what-is-n-nitrosodicyclohexylamine-ndcha]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com